

# Paxilline Solubility and Stock Solution Preparation

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## Compound Focus: Paxilline

CAS No.: 57186-25-1

Cat. No.: S606745

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## Q1: What is the solubility of paxilline in common laboratory solvents?

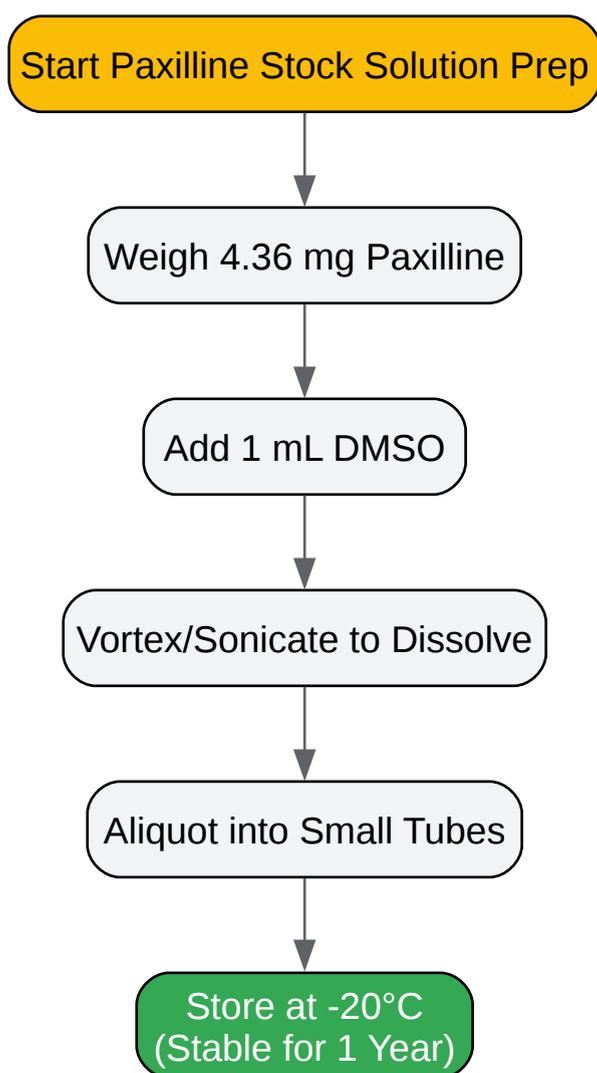
**Paxilline** is an indole alkaloid mycotoxin that is soluble in several organic solvents. The quantitative data for preparing stock solutions is summarized in the table below [1] [2] [3].

Solvent	Solubility & Typical Stock Concentration	Notes
DMSO	100 mg/mL (229.6 mM) [1]	Standard for high-concentration stock; hygroscopic. Use newly opened DMSO [1].
Acetone	Soluble [2] [3]	Suitable for experimental use; specific concentration not provided in data.
Chloroform	Soluble [2] [3]	Suitable for experimental use; specific concentration not provided in data.

## Q2: How do I prepare a 10 mM stock solution of paxilline in DMSO?

Follow this protocol for preparing a standard 10 mM DMSO stock solution [1]:

- **Weigh the compound:** Calculate the required amount of **paxilline**. For a 1 mL solution, you will need 4.36 mg of **paxilline** (Molecular Weight: 435.56 g/mol).
- **Dissolve the compound:** Transfer the weighed **paxilline** directly into a clean vial. Add 1 mL of anhydrous, high-purity DMSO.
- **Mix thoroughly:** Vortex or sonicate the mixture briefly until the powder is completely dissolved, resulting in a clear solution.
- **Aliquot and store:** Immediately aliquot the solution into smaller tubes to minimize freeze-thaw cycles. Store at **-20°C**, where it remains stable for approximately **1 year** [1].



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## Troubleshooting Common Issues

Problem	Possible Cause	Solution
Precipitation upon dilution	Rapid addition to aqueous buffer.	Pre-warm the aqueous buffer. Add the stock solution dropwise while vortexing vigorously.
Inconsistent experimental results	Degraded stock solution; water absorption in DMSO.	Use fresh, anhydrous DMSO. Avoid repeated freeze-thaw cycles by using aliquots.
Low solubility in solvent	Solvent quality or old paxilline stock.	Ensure solvents are fresh and anhydrous. Verify the integrity of the compound.

## Safety and Handling Information

- **Classification:** Paxilline is classified as a **Dangerous Good** for transport and may be subject to additional shipping charges [4].
- **Hazard Statements:** Includes H301 (Toxic if swallowed), H311 (Toxic in contact with skin), and H331 (Toxic if inhaled) [2] [3].
- **Personal Protective Equipment (PPE):** It is recommended to use **gloves, eyeshields, and faceshields** when handling this compound [2] [3].
- **For Research Use Only:** This product is intended for research purposes and is not meant for diagnostic or therapeutic use in humans [4] [1].

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## References

1. Paxilline | BK Channel Blocker [medchemexpress.com]
2. | CAS#:57186-25-1 | Chemsrce Paxilline [chemsrc.com]
3. | 57186-25-1 PAXILLINE [chemicalbook.com]
4. | CAS 57186-25-1 | SCBT - Santa Cruz Biotechnology Paxilline [scbt.com]

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